

Technical Application Note: Scalable Synthesis of 5-(2-Hydroxyethyl)indan-1-one

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Compound of Interest

Compound Name: 5-(2-Hydroxyethyl)-2,3-dihydro-1H-inden-1-one

Cat. No.: B15071641

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Executive Summary

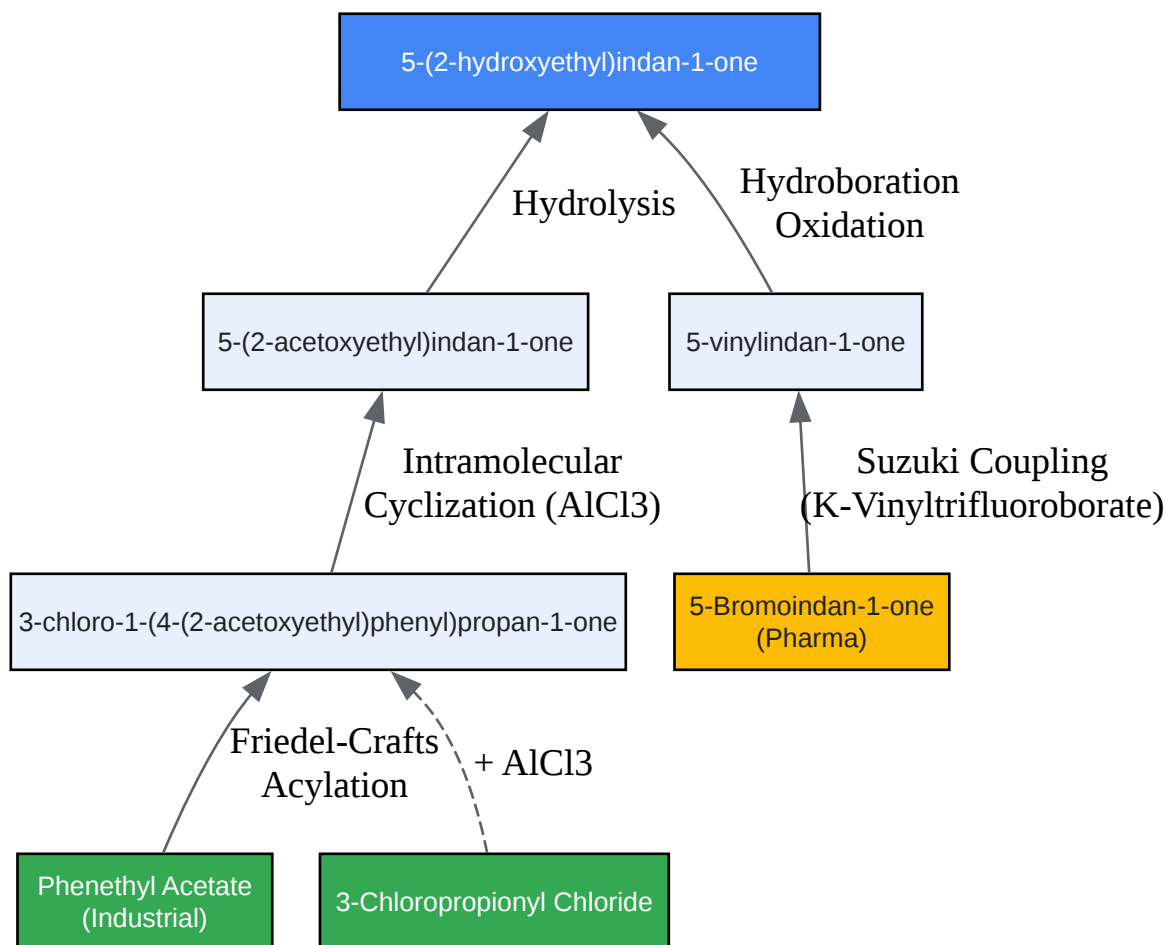
5-(2-Hydroxyethyl)indan-1-one (CAS 3470-49-3 for the hydroxy analog, structure implied) is a critical bicyclic intermediate, often utilized in the synthesis of bronchodilators (e.g., Indacaterol) and other adrenergic receptor agonists. Its structural core—an indanone ring substituted at the 5-position with a hydroxyethyl moiety—presents a specific challenge: installing the alkyl-alcohol side chain regioselectively while preserving the ketone functionality.

This guide details two distinct synthesis routes tailored for different scales:

- The Industrial Route (Friedel-Crafts): A cost-effective, multi-kilogram capable sequence utilizing commodity reagents (phenethyl alcohol, aluminum chloride).
- The Pharma Route (Suzuki/Hydroboration): A high-precision, palladium-catalyzed route ideal for rapid medicinal chemistry synthesis or when 5-bromoindan-1-one is the available starting material.

Retrosynthetic Analysis & Strategy

The strategic disconnection relies on assembling the indanone core via cyclization or functionalizing an existing halogenated indanone.



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Figure 1: Retrosynthetic disconnection showing the Industrial (Green) and Pharma (Yellow) pathways.

Route 1: Industrial Scalable Protocol (Friedel-Crafts)

Rationale: This route avoids expensive transition metals and uses a "One-Pot" acylation/cyclization sequence. It is robust for scale-up but requires careful heat management during the aluminum chloride addition.

Phase A: Protection of Phenethyl Alcohol

Objective: Protect the primary alcohol to prevent competitive acylation or complexation with Lewis acids.

- Reagents: 2-Phenylethanol (1.0 eq), Acetic Anhydride (1.2 eq), Pyridine (cat.), DCM.
- Yield: >95% (Quantitative).

Phase B: One-Pot Acylation and Cyclization

Mechanism: The para-directing effect of the acetoxyethyl group directs the acylation to the 4-position. The resulting chloroketone intermediate undergoes intramolecular alkylation (cyclization) upon heating.

Reagents:

- Phenethyl Acetate (Starting Material)
- 3-Chloropropionyl Chloride (1.2 eq)
- Aluminum Chloride () (2.5 - 3.0 eq)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Protocol:

- Reactor Setup: Equip a flame-dried 3-neck flask with a mechanical stirrer, nitrogen inlet, and a pressure-equalizing addition funnel. Vent through a caustic scrubber (NaOH) to trap HCl gas.
- Lewis Acid Slurry: Charge the flask with (3.0 eq) and DCE (5 vol). Cool to 0–5°C.
- Acylation:
 - Mix Phenethyl Acetate (1.0 eq) and 3-Chloropropionyl Chloride (1.2 eq) in DCE (2 vol).

- Add this mixture dropwise to the
slurry over 60 minutes, maintaining internal temperature $<10^{\circ}\text{C}$.
- Observation: Evolution of HCl gas. The mixture will darken.
- Stir at $0-5^{\circ}\text{C}$ for 2 hours. Monitor by HPLC/TLC for consumption of Phenethyl Acetate.
- Cyclization (The "Melt"):
 - Once acylation is complete, slowly heat the reaction mixture to reflux (83°C for DCE) or strip DCM and heat the neat melt to $70-80^{\circ}\text{C}$.
 - Maintain heat for 4–6 hours. This forces the intramolecular alkylation to close the 5-membered ring.
- Quench:
 - Cool the mixture to RT.
 - Slowly pour the reaction mass into crushed ice/HCl (conc.) mixture. Caution: Highly Exothermic.
- Workup:
 - Extract with DCM (3x).
 - Wash organic layer with brine and saturated
.
 - Dry over

and concentrate to yield crude 5-(2-acetoxyethyl)indan-1-one.

Phase C: Hydrolysis

Objective: Deprotect the acetate to release the target alcohol.

- Dissolve the crude intermediate in Methanol/Water (3:1).

- Add

(2.0 eq) or LiOH (1.5 eq).

- Stir at RT for 2–4 hours.
- Acidify to pH 7 with 1N HCl.
- Extract with Ethyl Acetate. Recrystallize from Hexane/EtOAc.

Route 2: High-Purity Pharma Protocol (Suzuki/Hydroboration)

Rationale: Ideal when 5-bromoindan-1-one is available. This route guarantees regioselectivity and high purity, suitable for GMP starting material synthesis.

Step 1: Suzuki-Miyaura Coupling

Reaction: 5-Bromoindan-1-one + Potassium Vinyltrifluoroborate

5-Vinylindan-1-one.

Protocol:

- Charge: 5-Bromoindan-1-one (10 mmol), Potassium Vinyltrifluoroborate (11 mmol),
(3 mol%), and
(3.0 eq).
- Solvent: THF/Water (9:1, degassed).
- Conditions: Heat at reflux (65°C) for 12 hours under Nitrogen.
- Workup: Filter through Celite, dilute with EtOAc, wash with water. Concentrate to give 5-vinylindan-1-one.

Step 2: Hydroboration-Oxidation

Reaction: Anti-Markovnikov hydration of the alkene. Critical Note: Use 9-BBN (9-Borabicyclo[3.3.1]nonane) instead of

. Borane (

) will reduce the ketone to an alcohol. 9-BBN is highly chemoselective for alkenes in the presence of ketones.

Protocol:

- Hydroboration:
 - Dissolve 5-vinylindan-1-one (1.0 eq) in anhydrous THF.
 - Add 9-BBN (0.5 M in THF, 1.2 eq) dropwise at 0°C.
 - Warm to RT and stir for 4 hours.
- Oxidation:
 - Cool to 0°C.^[1]
 - Add 3M NaOH (aq) followed slowly by 30%
 . Exothermic.
 - Stir for 1 hour at RT.
- Purification:
 - Extract with EtOAc.
 - Purify via silica gel chromatography (Gradient: 20% to 60% EtOAc in Hexanes).

Comparison of Routes

Feature	Industrial (Friedel-Crafts)	Pharma (Suzuki/Hydroboration)
Starting Material Cost	Low (Phenethyl alcohol)	High (5-Bromoindan-1-one)
Scalability	High (Multi-kg feasible)	Medium (Catalyst cost limits scale)
Purity Profile	Isomers possible (requires recrystallization)	High regioselectivity
Step Count	3 (Protection, One-pot FC, Hydrolysis)	2 (Coupling, Hydroboration)
Safety Hazards	quench (Exotherm), HCl gas	Palladium residues, Peroxides

Analytical Data & Quality Control

Target Molecule: 5-(2-hydroxyethyl)indan-1-one

- ¹H NMR (400 MHz, CDCl₃):
 - 7.70 (d, J=8.0 Hz, 1H, Ar-H7)
 - 7.30 (s, 1H, Ar-H4)
 - 7.18 (d, J=8.0 Hz, 1H, Ar-H6)
 - 3.90 (t, J=6.5 Hz, 2H, -CH₂-OH)
 - 3.12 (t, J=6.0 Hz, 2H, Indanone-C3)
 - 2.95 (t, J=6.5 Hz, 2H, Ar-CH₂-CH₂OH)
 - 2.68 (t, J=6.0 Hz, 2H, Indanone-C2)
- HPLC Purity: >98.0% (Area %).
- Impurity Controls:
 - Regioisomer: 6-(2-hydroxyethyl)indan-1-one (from ortho-acylation).

- Over-reduction: 5-(2-hydroxyethyl)indan-1-ol (if using non-selective reducing agents).

References

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- Hydroboration Selectivity
 - 9-BBN Chemoselectivity: Brown, H. C. et al. "Hydroboration. 51. 9-Borabicyclo[3.3.1]nonane as a uniquely selective hydroborating agent." Journal of the American Chemical Society. [\[7\]](#) (Foundational reference for 9-BBN selectivity over ketones).
- Process Safety
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